

Technical Guide: Physicochemical Properties of 1-(Benzylamino)propan-2-ol

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Compound of Interest

Compound Name: 1-(Benzylamino)propan-2-ol

Cat. No.: B1329705

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a concise overview of the molecular formula and molecular weight of the chemical compound **1-(Benzylamino)propan-2-ol**. The information is presented to support research and development activities in the pharmaceutical and chemical sciences.

Core Compound Identification

1-(Benzylamino)propan-2-ol is a chemical compound that contains a benzyl group attached to an amino propanol backbone. Accurate determination of its molecular formula and weight is fundamental for stoichiometric calculations in chemical synthesis, dosage calculations in pharmacology, and for the interpretation of analytical data.

Physicochemical Data

The essential physicochemical properties of **1-(Benzylamino)propan-2-ol** are summarized in the table below. This data is critical for experimental design and regulatory documentation.

Parameter	Value	Source
Molecular Formula	C ₁₀ H ₁₅ NO	[1][2][3][4]
Molecular Weight	165.235 g/mol	[1]
165.2322 g/mol	[2][3]	
165.23 g/mol	[4]	
CAS Registry Number	27159-32-6	[1][4]

Note: Minor variations in molecular weight values are due to differences in isotopic abundance considerations and the precision of the source database.

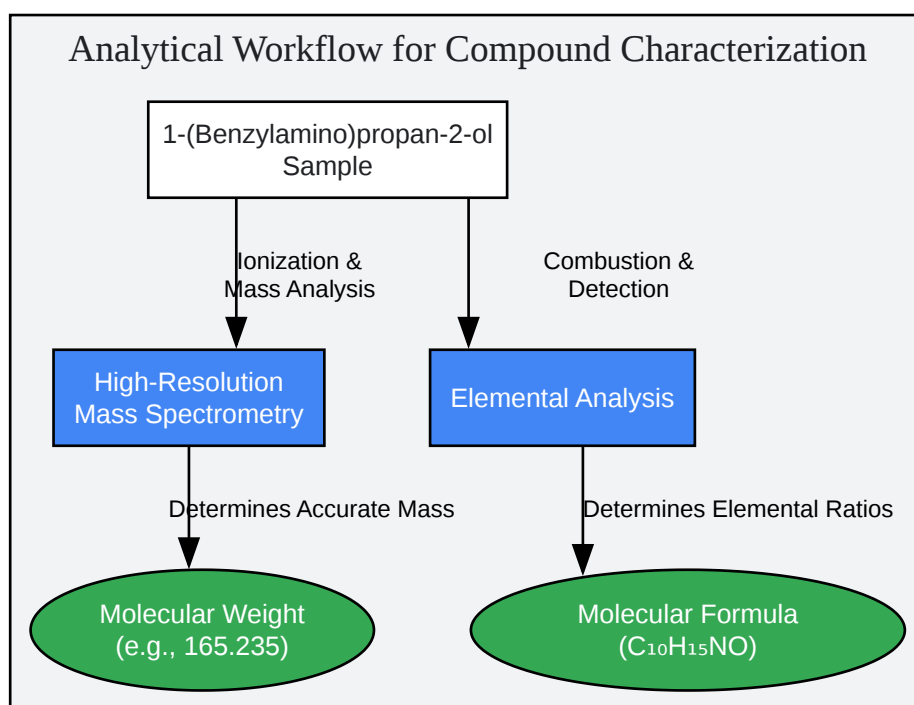
Experimental Protocols

While the provided search results do not detail specific experimental protocols for the determination of the molecular weight and formula of **1-(Benzylamino)propan-2-ol**, these properties are typically determined using standard, well-established analytical chemistry techniques.

a) Mass Spectrometry for Molecular Weight Determination: High-resolution mass spectrometry (HRMS) is the primary method for determining the accurate mass of a compound. A sample of **1-(Benzylamino)propan-2-ol** would be ionized, and the mass-to-charge ratio (m/z) of the resulting molecular ion is measured. The high accuracy of this technique allows for the determination of the molecular weight to several decimal places, which also aids in confirming the elemental composition.

b) Elemental Analysis for Molecular Formula Confirmation: Elemental analysis provides the percentage composition of each element (Carbon, Hydrogen, Nitrogen, Oxygen) in the compound. The experimentally determined percentages are compared with the theoretical percentages calculated from the proposed molecular formula (C₁₀H₁₅NO) to confirm its validity.

The workflow for these standard analytical procedures is illustrated in the diagram below.

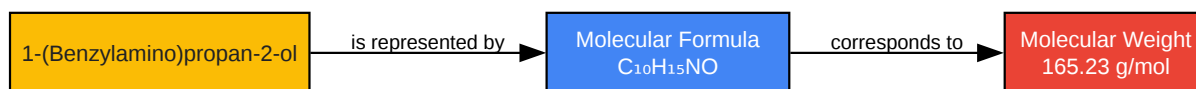


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Caption: Workflow for determining molecular weight and formula.

Logical Relationship of Compound Data

The identity of a chemical compound is established through the interplay of its name, structure (represented by its formula), and its intrinsic physical properties. The following diagram illustrates this fundamental relationship for **1-(Benzylamino)propan-2-ol**.



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Caption: Relationship between compound name, formula, and weight.

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